

# Physical properties of 3-Methylpentanal: boiling point, density

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An In-depth Technical Guide on the Physical Properties of 3-Methylpentanal

This technical guide provides a detailed overview of the key physical properties of **3-Methylpentanal**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for handling this compound.

## **Core Physical Properties of 3-Methylpentanal**

**3-Methylpentanal** is an organic compound classified as an aldehyde.[1] Its molecular formula is C6H12O.[1] Structurally, it consists of a five-carbon pentane chain with a methyl group on the third carbon and a terminal aldehyde group.[1] It is a colorless liquid with a characteristic odor and is used as an intermediate in the synthesis of pharmaceuticals and fragrances.[1][2]

### **Data Presentation**

The boiling point and density of **3-Methylpentanal** have been reported in various chemical databases and publications. A summary of these values is presented below. It is important to note that some of these values are estimates, which can account for the observed variations.



Physical Property	Reported Value	Source Description
Boiling Point	123 °C at 760 mmHg	Chemical Supplier Data[3]
117.63 °C	Estimated Value[4]	
127.00 °C	Chemical Database[5]	_
121 °C	Chemical Supplier Data[2]	-
Density	0.799 g/cm <sup>3</sup>	Chemical Supplier Data[3]
0.8079 g/cm <sup>3</sup>	Estimated Value[4]	
0.8100 g/cm <sup>3</sup>	Chemical Database[5]	-
0.913 g/cm³ at 22 °C	Chemical Supplier Data[2]	-

## **Experimental Protocols**

Detailed experimental procedures for the determination of boiling point and density are crucial for the accurate characterization of **3-Methylpentanal**. The following protocols are based on standard laboratory methods for organic compounds.

## **Determination of Boiling Point**

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For an aldehyde like **3-Methylpentanal**, a standard distillation method is appropriate.

#### Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer (calibrated)
- · Heating mantle or water bath



· Boiling chips

#### Procedure:

- A sample of 3-Methylpentanal is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The apparatus is assembled with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The flask is gently heated.
- The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point of the liquid at the prevailing atmospheric pressure.

## **Determination of Density**

The density of a liquid can be determined using several methods. The OECD Guideline for the Testing of Chemicals, Test No. 109, outlines suitable methods such as the use of a hydrometer, an oscillating densitometer, or a pycnometer.[1][3][4][5][6] The pycnometer method is described below due to its high accuracy.

#### Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature water bath

#### Procedure:

- The empty, clean, and dry pycnometer is accurately weighed.
- The pycnometer is filled with 3-Methylpentanal, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped from the outside.

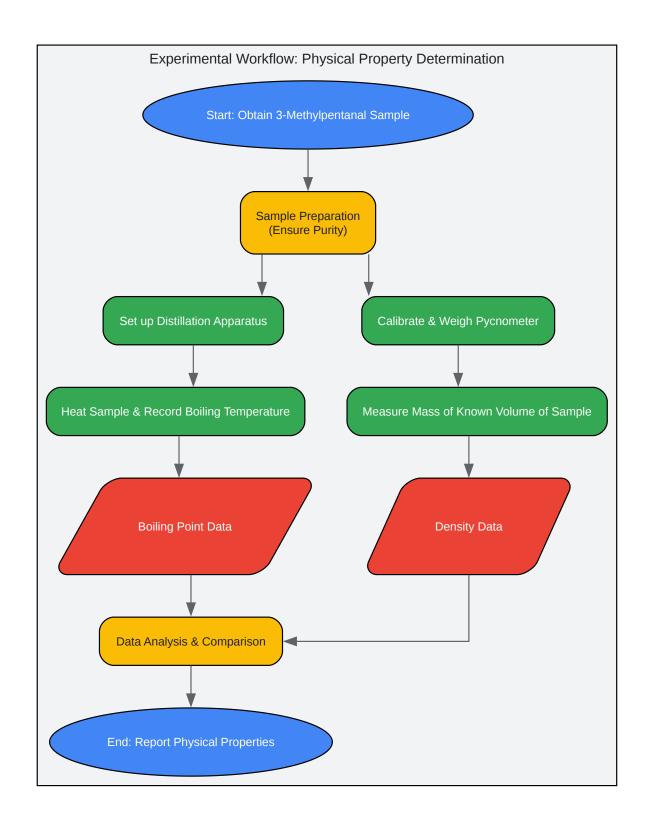


- The filled pycnometer is placed in a constant temperature water bath to allow the liquid to reach thermal equilibrium.
- The pycnometer is removed from the bath, dried, and weighed again to determine the mass of the **3-Methylpentanal**.
- The process is repeated with a reference substance of known density (e.g., distilled water) to calibrate the volume of the pycnometer.
- The density of 3-Methylpentanal is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

## **Visualizations**

The following diagrams illustrate the logical workflow for the experimental determination of the physical properties of **3-Methylpentanal**.





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Caption: Experimental workflow for determining the boiling point and density of **3-Methylpentanal**.

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